

# An In-Depth Technical Guide to the Environmental Fate of 2,6-Diethylaniline

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## Compound of Interest

Compound Name: 2,6-Diethylaniline

Cat. No.: B152787

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## Abstract

**2,6-Diethylaniline** (2,6-DEA), a key intermediate in the synthesis of various industrial chemicals, including herbicides and dyes, has the potential for environmental release. Understanding its environmental fate is crucial for assessing its ecological risk. This technical guide provides a comprehensive overview of the current scientific understanding of the environmental persistence, degradation, mobility, and bioaccumulation of **2,6-diethylaniline**. It summarizes key physicochemical properties and degradation pathways, and outlines experimental protocols for its environmental assessment.

## Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physical and chemical properties. These properties for **2,6-diethylaniline** are summarized in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[1][2]
Molecular Weight	149.23 g/mol	[1][2]
Physical State	Liquid	[3]
Color	Clear yellow to reddish-brown	[4]
Melting Point	3-4 °C	[4]
Boiling Point	243 °C	[4]
Density	0.906 g/mL at 25 °C	[4]
Water Solubility	670 mg/L at 26.7 °C	[4][5]
Vapor Pressure	0.02 mm Hg at 20 °C	[1][2]
pKa	~4.30 (estimated)	[5]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	3.15 (estimated)	[6]
Henry's Law Constant	1.1 × 10 <sup>-6</sup> atm·m <sup>3</sup> /mol (estimated)	[5]

## Environmental Fate and Transport

The environmental fate of **2,6-diethylaniline** is determined by a combination of transport and transformation processes, including biodegradation, abiotic degradation, and partitioning between different environmental compartments.

## Degradation

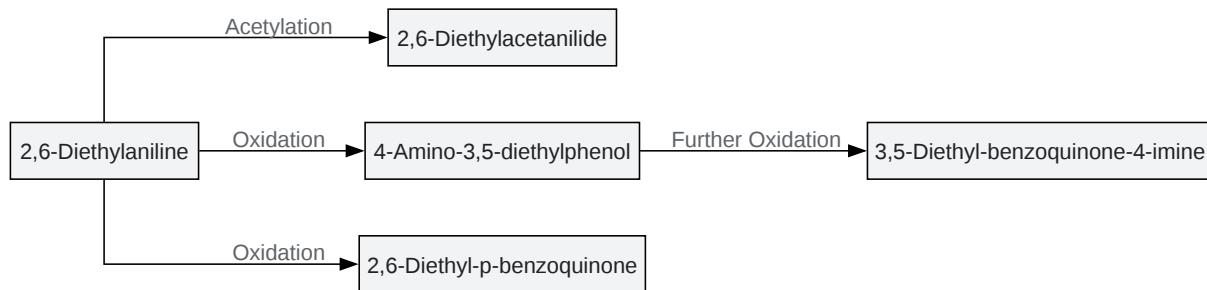
### 2.1.1. Biodegradation

Biodegradation is a primary mechanism for the dissipation of **2,6-diethylaniline** in the environment. It is known to be a metabolite of chloroacetanilide herbicides such as alachlor and butachlor.[7]

Under aerobic conditions, studies have shown that **2,6-diethylaniline** can be degraded by soil microorganisms. For instance, more than 40% and 75% of **2,6-diethylaniline** disappeared after 5 and 20 hours, respectively, in a soil-water slurry, indicating that biodegradation can be a significant degradation pathway.<sup>[5]</sup> The soil microorganism *Chaetomium globosum* has been shown to degrade **2,6-diethylaniline** to 2,6-diethylacetanilide and 2,6-diethyl-p-benzoquinone.<sup>[8]</sup> Another identified aerobic metabolite is 4-amino-3,5-diethylphenol, which can be further oxidized.<sup>[7]</sup>

Anaerobic degradation of **2,6-diethylaniline** is generally slower. In one study using agricultural soil, 17-32% degradation was observed over 30 days under anaerobic conditions.<sup>[7]</sup>

A proposed metabolic pathway for **2,6-diethylaniline** in soil is presented below.



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**Figure 1:** Proposed metabolic pathway of **2,6-Diethylaniline** in soil.

### 2.1.2. Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, can also contribute to the transformation of **2,6-diethylaniline** in the environment.

- Hydrolysis: **2,6-Diethylaniline** is not expected to undergo significant hydrolysis in the environment due to the absence of hydrolyzable functional groups.<sup>[5]</sup> Experimental studies following OECD Guideline 111 would be needed to confirm its stability to hydrolysis under various pH conditions.

- Photolysis: Anilines, in general, absorb light in the environmental UV spectrum (>290 nm), suggesting that **2,6-diethylaniline** may be susceptible to direct photolysis in sunlit surface waters and on soil surfaces.<sup>[5]</sup> The estimated atmospheric half-life due to reaction with photochemically-produced hydroxyl radicals is approximately 2.4 hours.<sup>[5]</sup>

## Transport and Mobility

The transport and mobility of **2,6-diethylaniline** in the environment are influenced by its partitioning behavior between soil, water, and air.

- Soil Mobility: The soil organic carbon-water partitioning coefficient (Koc) is a key parameter for assessing the mobility of a chemical in soil. The estimated Koc for **2,6-diethylaniline** is 457, which suggests it has moderate mobility in soil.<sup>[5]</sup> However, as an aromatic amine, **2,6-diethylaniline** can bind to humic materials in soil, which may reduce its mobility.<sup>[5]</sup> Furthermore, with an estimated pKa of around 4.3, it can exist in a protonated form in acidic to neutral soils, which would lead to stronger binding to soil particles.<sup>[5]</sup>
- Volatilization: The estimated Henry's Law constant of  $1.1 \times 10^{-6}$  atm-m<sup>3</sup>/mol suggests that volatilization from water surfaces may be a slow but relevant process.<sup>[5]</sup> The volatilization half-life from a model river is estimated to be 27 days, while from a model lake it is estimated to be 295 days.<sup>[5]</sup> Volatilization from moist soil surfaces may also occur.<sup>[5]</sup>

## Bioaccumulation

The potential for a chemical to accumulate in living organisms is assessed by its bioconcentration factor (BCF). A measured BCF of 120 has been reported for **2,6-diethylaniline** in Gambusia fish.<sup>[5][6]</sup> This value suggests a high potential for bioconcentration in aquatic organisms.<sup>[5]</sup>

## Summary of Quantitative Environmental Fate Data

The following tables summarize the available quantitative data on the environmental fate of **2,6-diethylaniline**.

Table 2: Degradation of **2,6-Diethylaniline**

Degradation Process	Medium	Conditions	Half-life/Degradation Rate	Reference
Biodegradation	Soil-water slurry	Aerobic	>40% degradation in 5 hrs; >75% in 20 hrs	[5]
Agricultural soil	Anaerobic		17-32% degradation in 30 days	[7]
Atmospheric Oxidation	Air	Reaction with OH radicals	~2.4 hours (estimated)	[5]
Hydrolysis	Water	-	Not expected to be significant	[5]
Photolysis	Water/Soil	Sunlight	Potential for direct photolysis	[5]

Table 3: Environmental Partitioning and Bioaccumulation of **2,6-Diethylaniline**

Parameter	Value	Method	Reference
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	457	Estimated	[5]
Bioconcentration Factor (BCF)	120	Measured (Gambusia fish)	[5][6]

## Experimental Protocols

This section outlines the general methodologies for key experiments to assess the environmental fate of **2,6-diethylaniline**.

## Aerobic and Anaerobic Soil Metabolism Study

This protocol is based on general guidelines for soil metabolism studies.

Objective: To determine the rate and pathway of **2,6-diethylaniline** degradation in soil under aerobic and anaerobic conditions.

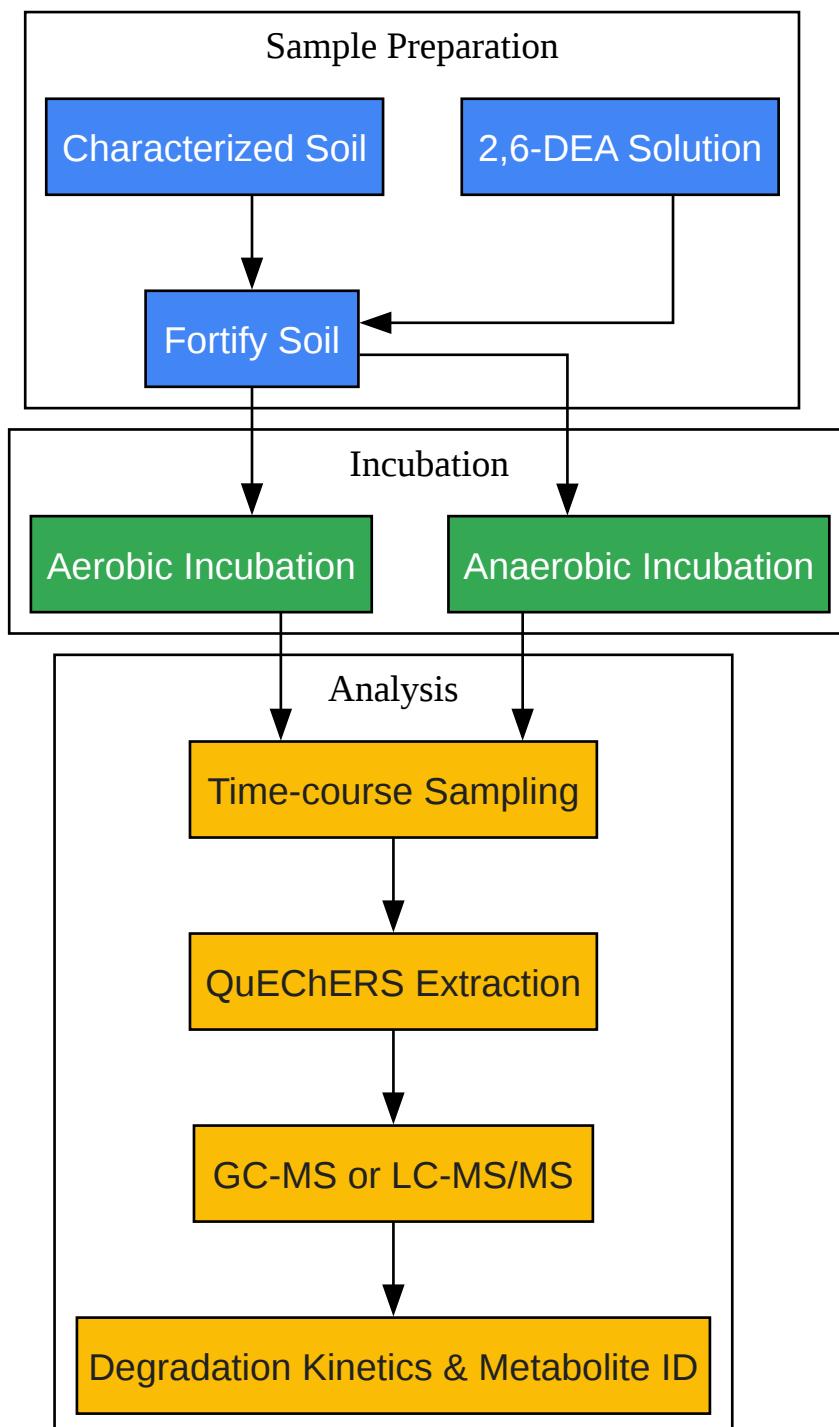
Materials:

- Test soil (characterized for pH, organic matter content, texture, etc.)
- **2,6-Diethylaniline** (analytical standard, radiolabeled if possible)
- Incubation vessels (e.g., biometer flasks)
- Deionized water
- Analytical instruments (GC-MS or LC-MS/MS)

Procedure:

- Soil Preparation: Sieve fresh soil (<2 mm) and adjust the moisture content to 40-60% of its maximum water holding capacity.
- Fortification: Treat a known amount of soil with a standard solution of **2,6-diethylaniline** to achieve a desired concentration (e.g., 5-10 mg/kg).
- Incubation:
  - Aerobic: Transfer the treated soil to incubation vessels that allow for adequate air exchange.
  - Anaerobic: Flood the treated soil with deionized water and purge the headspace with an inert gas (e.g., nitrogen) to establish anaerobic conditions.
- Incubation Conditions: Maintain the flasks at a constant temperature (e.g., 20-25°C) in the dark.
- Sampling: Collect soil (and water for anaerobic studies) subsamples at predetermined time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, and 90 days).

- Extraction: Extract the samples using a suitable method, such as the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.
- Analysis: Analyze the extracts by GC-MS or LC-MS/MS to quantify the parent compound and identify and quantify its metabolites.



[Click to download full resolution via product page](#)**Figure 2:** Experimental workflow for a soil metabolism study.

## Hydrolysis as a Function of pH (OECD Guideline 111)

**Objective:** To determine the rate of abiotic hydrolysis of **2,6-diethylaniline** at different pH values.

**Procedure:** A tiered approach is typically followed. A preliminary test is conducted at 50°C in sterile aqueous buffer solutions at pH 4, 7, and 9. If significant degradation is observed, a more detailed study is performed at environmentally relevant temperatures to determine the hydrolysis rate constants and half-lives. The concentration of **2,6-diethylaniline** and any major hydrolysis products are monitored over time using a suitable analytical method like HPLC.

## Phototransformation in Water (OECD Guideline 316)

**Objective:** To determine the rate of direct photolysis of **2,6-diethylaniline** in water.

**Procedure:** This guideline also follows a tiered approach. Initially, a screening test can be performed to estimate the maximum possible photolysis rate based on the UV-visible absorption spectrum of the compound. If the screening test indicates potential for photolysis, an experimental study is conducted. This involves exposing a solution of **2,6-diethylaniline** in purified water to a light source that simulates natural sunlight (e.g., a xenon arc lamp). The concentration of the compound is measured at various time points to determine the photolysis rate constant and half-life. The quantum yield, which is a measure of the efficiency of the photochemical process, can also be determined.

## Conclusion

**2,6-Diethylaniline** is expected to have moderate persistence in the environment. While it is susceptible to biodegradation, particularly under aerobic conditions, its degradation in anaerobic environments is slower. The potential for photolysis exists, but its contribution to overall degradation in natural waters requires further experimental investigation. Due to its moderate soil sorption and potential for bioaccumulation, the environmental release of **2,6-diethylaniline** should be managed to minimize ecological exposure. Further studies to obtain

definitive experimental data on hydrolysis, photolysis, and degradation half-lives in various environmental compartments would allow for a more refined environmental risk assessment.

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